

Application Note: Preparation of 0.1% Bromocresol Green Indicator Solution

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Compound of Interest

Compound Name: Bromocresol green (sodium salt)

CAS No.: 99613-11-3

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for the preparation of a 0.1% (w/v) bromocresol green indicator solution for use in various laboratory applications, including titrations and as a pH indicator in microbiological growth media.[\[1\]](#)[\[2\]](#)

Physicochemical Data

Bromocresol green (BCG) is a triphenylmethane dye belonging to the sulfonephthalein class.[\[1\]](#) It is commonly used as a pH indicator, exhibiting a color transition from yellow at pH 3.8 to blue at pH 5.4.[\[2\]](#)[\[3\]](#)[\[4\]](#) The intermediate pH range appears green.[\[2\]](#)

Table 1: Physicochemical Properties of Bromocresol Green

Property	Value	References
IUPAC Name	2,6-dibromo-4-[7-(3,5-dibromo-4-hydroxy-2-methyl-phenyl)-9,9-dioxo-8-oxa-9λ6-thiabicyclo[4.3.0]nona-1,3,5-trien-7-yl]-3-methyl-phenol	[5]
Molecular Formula	C ₂₁ H ₁₄ Br ₄ O ₅ S	[2][5]
Molecular Weight	698.01 g/mol	[6][7]
Appearance	Light brown to beige or pale orange solid powder	[2][5][6]
pH Range	3.8 (Yellow) – 5.4 (Blue)	[2][3]
pKa	4.7 - 4.9	[1][6]
Melting Point	225 °C	[2][6]
Solubility (Free Acid)	Sparingly soluble in water; very soluble in ethanol and diethyl ether.[1][3][8]	
Solubility (Sodium Salt)	Soluble in water (40 mg/ml) and ethanol (60 mg/ml).[9]	

Experimental Protocols

Two common formulations for bromocresol green indicator solutions are a 0.1% solution in alcohol and a 0.04% aqueous solution.[10] The choice of solvent is dependent on the specific experimental application.

Protocol 1: Preparation of 0.1% (w/v) Bromocresol Green in Ethanol

This formulation is widely used for acid-base titrations.

Materials:

- Bromocresol Green powder (free acid form)
- 95% Ethyl Alcohol (Ethanol)
- 100 mL Volumetric flask
- Analytical balance
- Spatula
- Weighing paper/boat
- Funnel
- Wash bottle with 95% Ethanol

Methodology:

- Weighing: Accurately weigh 0.1 g of bromocresol green powder using an analytical balance. [\[2\]](#)[\[10\]](#)
- Dissolving: Transfer the weighed powder into a 100 mL volumetric flask using a funnel. Add approximately 75 mL of 95% ethyl alcohol to the flask. [\[2\]](#)[\[10\]](#)
- Mixing: Swirl the flask gently or use a magnetic stirrer until the bromocresol green powder is completely dissolved.
- Dilution: Once dissolved, dilute the solution to the 100 mL mark with 95% ethyl alcohol. [\[10\]](#) [\[11\]](#)
- Final Mixing: Stopper the flask and invert it several times to ensure the solution is homogeneous.
- Labeling and Storage: Transfer the prepared solution to a labeled, tightly sealed storage bottle.

Protocol 2: Preparation of 0.04% (w/v) Aqueous Bromocresol Green Solution

This formulation is suitable for applications where an alcohol-based solution is not desired. The sodium salt of bromocresol green is recommended for this preparation due to its higher water solubility.^[9] If using the free acid form, the addition of a small amount of sodium hydroxide is required to facilitate dissolution.

Materials:

- Bromocresol Green, sodium salt
- Deionized water
- 100 mL Volumetric flask
- Analytical balance
- Spatula
- Weighing paper/boat
- Funnel
- Wash bottle with deionized water

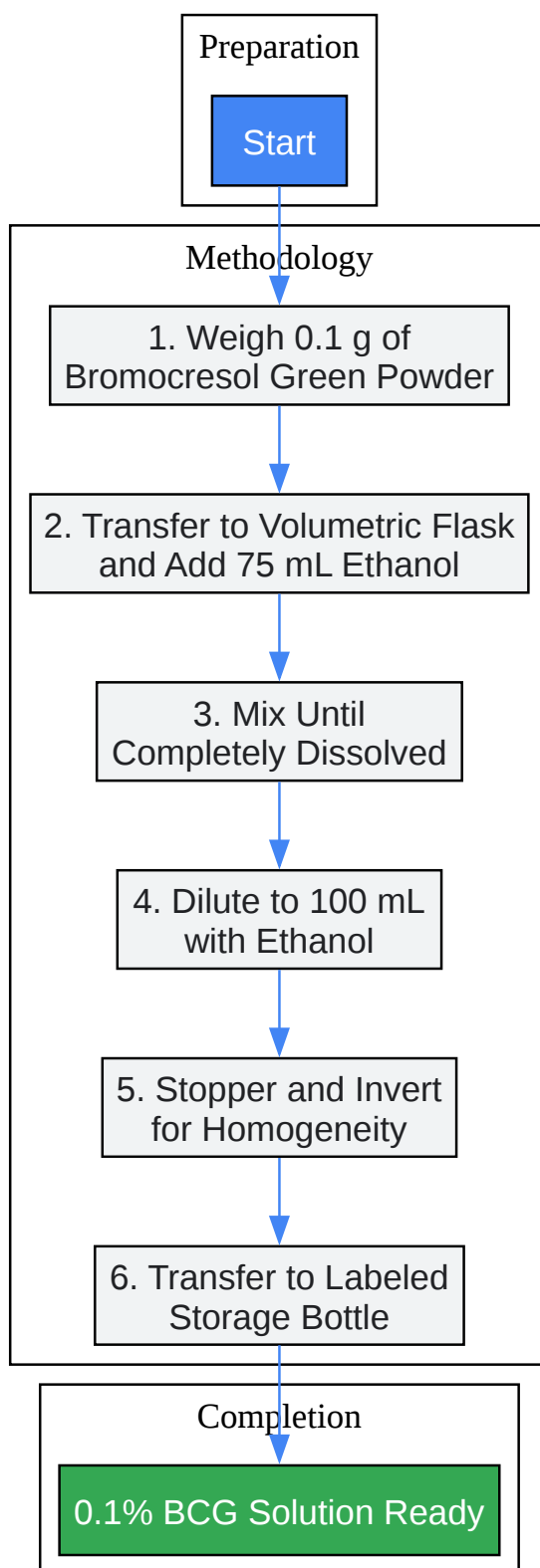
Methodology:

- Weighing: Accurately weigh 0.04 g of the sodium salt of bromocresol green.^{[2][10]}
- Dissolving: Transfer the powder to a 100 mL volumetric flask. Add approximately 50 mL of deionized water.^{[10][11]}
- Mixing: Agitate the flask until the powder is fully dissolved.
- Dilution: Add deionized water to the flask until the solution reaches the 100 mL calibration mark.^[11]

- Final Mixing: Stopper the flask and invert it repeatedly to ensure thorough mixing.
- Labeling and Storage: Transfer the solution to an appropriate storage bottle, label it clearly, and store as recommended.

Experimental Workflow Diagram

The general workflow for preparing a bromocresol green indicator solution is straightforward, involving accurate weighing, dissolving the solute, and diluting to the final volume.



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Caption: Workflow for preparing 0.1% bromocresol green indicator solution.

Storage, Stability, and Safety

Storage and Stability:

- Solid Form: Store solid bromocresol green in a tightly sealed container in a cool, dry, and well-ventilated area, protected from light. It has an indefinite shelf life if stored correctly.[12]
- Prepared Solution: The prepared indicator solution should be stored in a tightly closed bottle in a cool, dark, and dry place.[12] Alcoholic solutions are flammable and should be stored in a designated flammables cabinet away from heat and ignition sources.[12][13] When stored properly, the solution has a good shelf life.[12][14]

Safety Precautions:

- Handle bromocresol green powder in a well-ventilated area or under a fume hood to prevent inhalation.
- Avoid contact with skin and eyes.[10] In case of contact, rinse the affected area thoroughly with water.[14]
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.[13][14]
- Bromocresol green is incompatible with strong oxidizing agents.[6][15]

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